

A Technical Guide to the Chemical Properties and Applications of Dodecane-d26

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Compound of Interest

Compound Name: Dodecane-d26

Cat. No.: B105161

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecane-d26 (Perdeuterododecane) is the fully deuterated isotopologue of n-dodecane. In this heavy version of the C12 alkane, all 26 hydrogen atoms have been substituted with deuterium atoms. This isotopic substitution makes **Dodecane-d26** an invaluable tool in various scientific and research applications, particularly in analytical chemistry, where it serves as a highly effective internal standard for mass spectrometry-based quantification. Its chemical behavior is nearly identical to its non-deuterated counterpart, yet its increased mass allows for clear differentiation in mass-sensitive analytical techniques. This guide provides a comprehensive overview of the chemical properties of **Dodecane-d26**, detailed experimental protocols for their determination, and highlights its application in quantitative analysis workflows.

Chemical and Physical Properties of Dodecane-d26

The physical and chemical properties of **Dodecane-d26** are fundamental to its application in research and industry. Below is a summary of its key characteristics.

Property	Value
Chemical Formula	C ₁₂ D ₂₆
Molecular Weight	196.50 g/mol
CAS Number	16416-30-1
Appearance	Colorless liquid
Boiling Point	215-217 °C
Melting Point	-9.6 °C
Density	0.864 g/mL at 25 °C
Refractive Index (n _{20/D})	1.422
Flash Point	160 °F
Vapor Pressure	0.209 mmHg at 25 °C
Solubility	Slightly soluble in chloroform and hexanes
Isotopic Purity	Typically ≥98 atom % D

Experimental Protocols for Property Determination

The accurate determination of the physicochemical properties of **Dodecane-d26** is crucial for its effective use. Standardized methods, such as those developed by ASTM International, are often employed.

Boiling Point Determination (ASTM D2887)

The boiling range distribution of hydrocarbon products like **Dodecane-d26** can be determined by gas chromatography, as an alternative to traditional distillation methods.^[1]

- Principle: This method simulates distillation by separating the components of a sample in a gas chromatograph based on their boiling points.^[2]
- Apparatus: A gas chromatograph equipped with a nonpolar open tubular or packed column and a flame ionization detector (FID).

- Procedure:
 - A small amount of the **Dodecane-d26** sample is injected into the gas chromatograph.
 - The components are separated as they pass through the column, with lower boiling point components eluting first.
 - The column temperature is increased at a reproducible linear rate.^[2]
 - A chromatogram is generated, showing the distribution of components over time.
 - The boiling points are assigned to the time axis based on a calibration curve generated by running a known mixture of hydrocarbons with a known boiling range under the same conditions.^[2]

Melting Point Determination (ASTM D87)

This method covers the determination of the melting point of petroleum waxes, which can be adapted for alkanes like **Dodecane-d26**, by analyzing the cooling curve.^[3]

- Principle: A sample is melted and then allowed to cool at a specified rate. The temperature is recorded at regular intervals. The melting point is determined from the plateau in the cooling curve, which occurs as the substance solidifies and releases its heat of fusion.
- Apparatus: A test tube for the sample, a thermometer, a cooling bath, and a stirring device.
- Procedure:
 - A sample of **Dodecane-d26** is melted and placed in the test tube.
 - The test tube is placed in a cooling bath, and the sample is stirred continuously.
 - The temperature is recorded at regular intervals as the sample cools.
 - A cooling curve is plotted (temperature vs. time), and the melting point is identified as the temperature at which the curve plateaus.

Density Determination (ASTM D4052)

This test method covers the determination of the density and relative density of liquids like **Dodecane-d26** using a digital density meter.

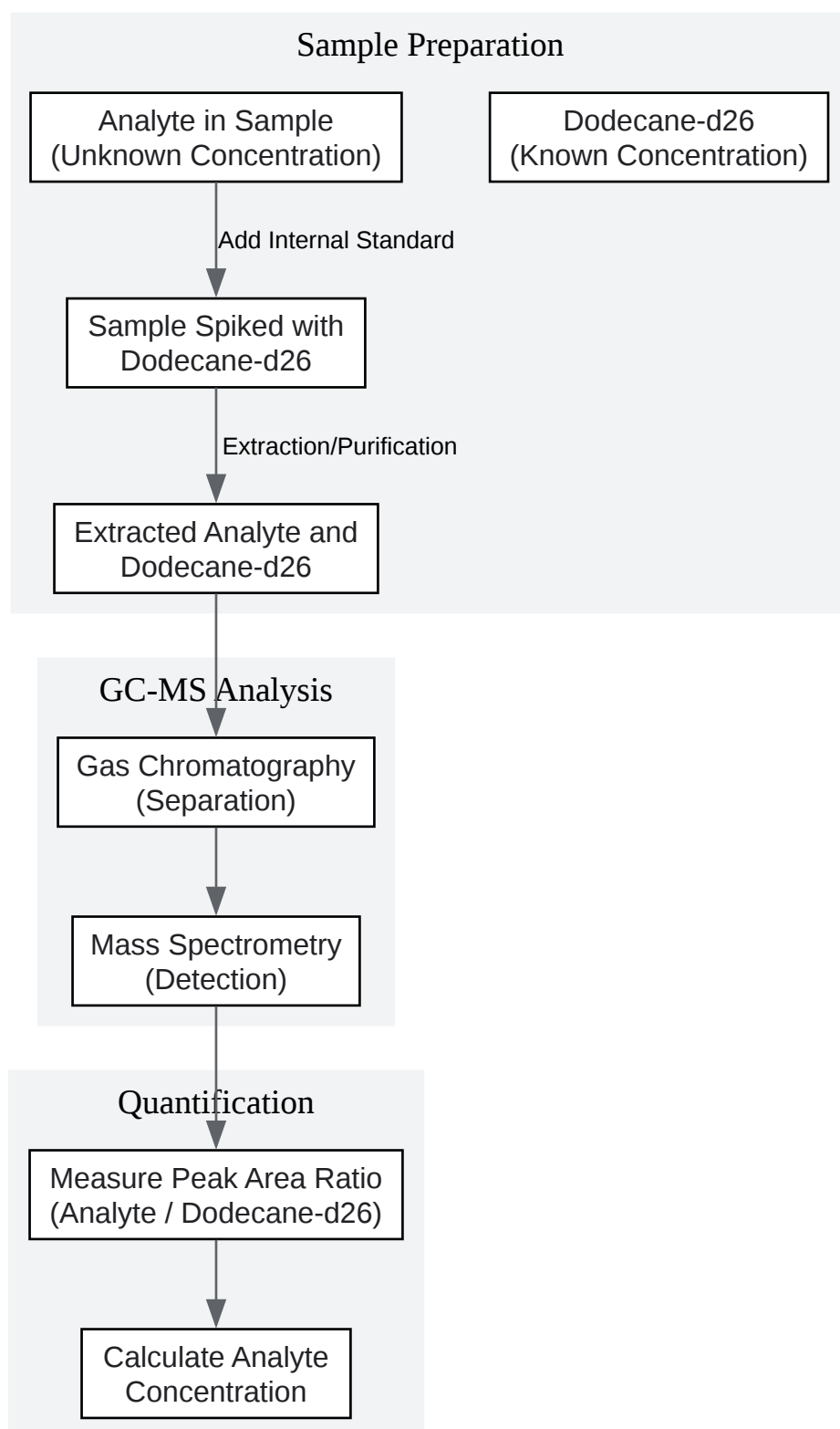
- Principle: A small volume of the liquid sample is introduced into an oscillating U-tube. The change in the oscillating frequency of the tube caused by the mass of the sample is used to determine its density.
- Apparatus: A digital density meter with an oscillating U-tube, a temperature-controlled housing, and a means of introducing the sample.
- Procedure:
 - The digital density meter is calibrated using two reference liquids of known density, typically dry air and freshly distilled water.
 - The **Dodecane-d26** sample is introduced into the U-tube.
 - The instrument measures the oscillation period and calculates the density of the sample based on the calibration.
 - The measurement is typically performed at a controlled temperature, such as 25 °C.

Applications in Research and Drug Development

Dodecane-d26 is primarily used as an internal standard in quantitative analysis by gas chromatography-mass spectrometry (GC-MS). Its application is particularly prevalent in environmental analysis, metabolomics, and pharmacokinetic studies in drug development.

Isotope Dilution Mass Spectrometry (IDMS)

The use of a deuterated internal standard like **Dodecane-d26** is a cornerstone of isotope dilution mass spectrometry, a highly accurate method for quantification.



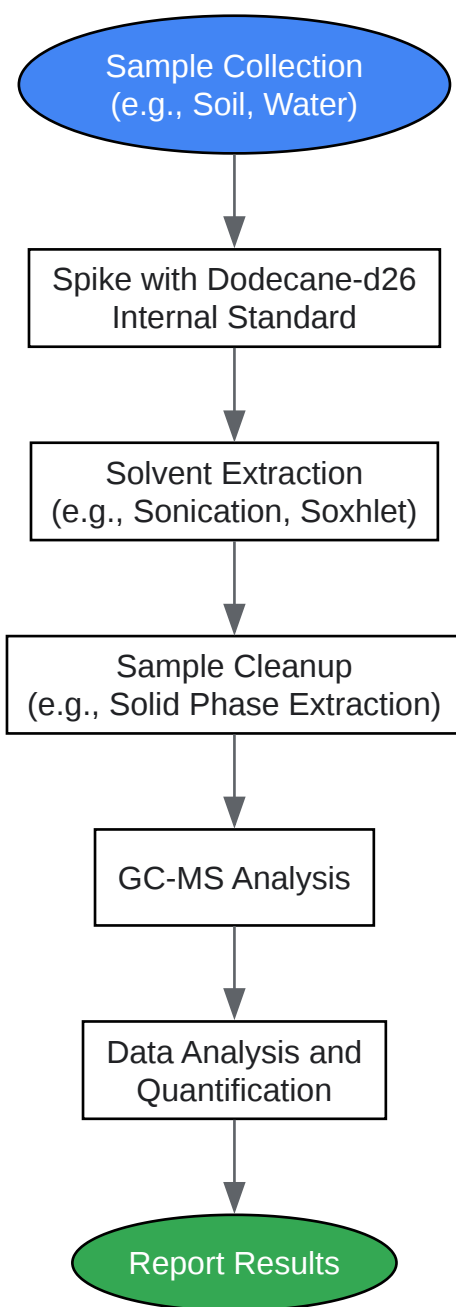
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Caption: Isotope Dilution Mass Spectrometry Workflow.

In this workflow, a known amount of **Dodecane-d26** is added to a sample containing the analyte of interest (e.g., non-deuterated dodecane or other hydrocarbons). Since **Dodecane-d26** is chemically identical to the analyte, it experiences the same losses during sample preparation and analysis. By measuring the ratio of the native analyte to the deuterated standard using a mass spectrometer, the initial concentration of the analyte can be accurately determined, regardless of the efficiency of the extraction or potential matrix effects.

Experimental Workflow: Quantification of Hydrocarbons in Environmental Samples

Dodecane-d26 is frequently used as an internal standard for the quantification of hydrocarbons in environmental matrices such as soil and water. The following workflow outlines the key steps in this process.



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Caption: Workflow for Hydrocarbon Analysis using **Dodecane-d26**.

Methodology:

- Sample Collection: Environmental samples (e.g., soil, water) are collected using appropriate protocols to ensure representativeness.

- **Internal Standard Spiking:** A known amount of **Dodecane-d26** solution is added to each sample at the beginning of the sample preparation process.
- **Extraction:** The target hydrocarbons, along with the **Dodecane-d26** internal standard, are extracted from the sample matrix using a suitable organic solvent. Common techniques include sonication, Soxhlet extraction, or pressurized fluid extraction.
- **Cleanup:** The extract may be subjected to a cleanup step, such as solid-phase extraction (SPE), to remove interfering compounds from the matrix.
- **GC-MS Analysis:** The cleaned extract is injected into a GC-MS system. The gas chromatograph separates the different hydrocarbons based on their boiling points and retention times. The mass spectrometer detects and quantifies the target analytes and **Dodecane-d26** by monitoring their specific molecular ions.
- **Data Analysis and Quantification:** The peak areas of the target analytes and **Dodecane-d26** are integrated. A calibration curve is generated using standards containing known concentrations of the analytes and a constant concentration of **Dodecane-d26**. The concentration of the analytes in the samples is then calculated based on the ratio of their peak areas to the peak area of **Dodecane-d26** and the calibration curve.

Conclusion

Dodecane-d26 is a critical tool for researchers and scientists in various fields, particularly those involved in analytical chemistry and drug development. Its well-defined chemical and physical properties, coupled with its utility as an internal standard in isotope dilution mass spectrometry, enable highly accurate and precise quantification of hydrocarbons and other analytes in complex matrices. The detailed experimental protocols and workflows presented in this guide provide a foundation for the effective application of **Dodecane-d26** in demanding research and analytical settings.

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